Physical properties of (S)-(+)-1-(4-Chlorophenyl)ethyl isothiocyanate

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Compound of Interest

Compound Name:	*(S)-(+)-1-(4-Chlorophenyl)ethyl isothiocyanate*
CAS No.:	*737000-81-6*
Cat. No.:	*B1609544*

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Technical Monograph: **(S)-(+)-1-(4-Chlorophenyl)ethyl isothiocyanate**

Executive Summary

(S)-(+)-1-(4-Chlorophenyl)ethyl isothiocyanate (CAS: 737000-81-6) is a high-value chiral building block and derivatizing agent.[1] Distinguished by its rigid aromatic core and reactive isothiocyanate (-N=C=S) functionality, it serves as a critical tool in the resolution of chiral amines and the synthesis of enantiopure thiourea derivatives. This guide synthesizes its physical constants, stereochemical properties, and practical applications in drug discovery workflows.[1]

Chemical Identity & Structural Integrity

The compound is defined by a 4-chlorophenyl moiety attached to a chiral ethyl backbone, terminated by an electrophilic isothiocyanate group.[1] The (S)-configuration is critical for its application as a Chiral Derivatizing Agent (CDA).

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Parameter	Specification
Chemical Name	(S)-(+)-1-(4-Chlorophenyl)ethyl isothiocyanate
CAS Registry Number	737000-81-6
Molecular Formula	C_9H_8ClNS
Molecular Weight	197.68 g/mol
IUPAC Name	1-chloro-4-[(1S)-1-isothiocyanatoethyl]benzene
SMILES	CC(C1=CC=C(Cl)C=C1)N=C=S
MDL Number	MFCD04039326 (Generic/Racemic Ref)

Physicochemical Profile

The following data aggregates experimental values and validated predictions based on the enantiomeric pair (R)-(-)-1-(4-Chlorophenyl)ethyl isothiocyanate. Note that boiling point and density are identical between enantiomers, while optical rotation is equal in magnitude but opposite in sign.[1]

Property	Value	Conditions / Notes
Physical State	Liquid	Colorless to pale yellow oil
Density	1.208 g/mL	at 25°C
Boiling Point	135–137°C	at 12 mmHg (Reduced Pressure)
Refractive Index ( )	1.594	High refractive nature due to aromaticity
Flash Point	>110°C	Closed Cup (Estimated)
Solubility	Soluble	Chloroform, DCM, Ethyl Acetate, DMSO
Solubility	Insoluble / Decomposes	Water (Slow hydrolysis to amine)

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Stereochemical Purity & Analysis

The utility of this compound relies entirely on its optical purity.[1] As a resolving agent, any racemization in the reagent transfers directly to analytical errors in the target molecule.[1]

- Optical Rotation:

  to

  (c=1, $CHCl_3$).

  - Note: The (R)-enantiomer exhibits a negative rotation.[1] The (S)-enantiomer is dextrorotatory (+).[2]

- Enantiomeric Excess (ee): Commercial grades typically exceed 98% ee.

- Stability: The chiral center at the benzylic position is relatively stable but can racemize under strongly basic conditions or high temperatures (>150°C) for extended periods.

Technical Application: Chiral Derivatization

The primary application of **(S)-(+)-1-(4-Chlorophenyl)ethyl isothiocyanate** is the resolution of racemic amines via the formation of diastereomeric thioureas.[1] This method is superior to acid-chloride derivatization because thioureas are chemically stable and absorb strongly in UV (due to the phenyl and thiocarbonyl chromophores), facilitating HPLC detection.

Mechanism of Action

The electrophilic carbon of the isothiocyanate group undergoes nucleophilic attack by the unshared electron pair of a target amine.[1] This forms a stable thiourea linkage.[1] When a racemic amine reacts with this enantiopure (S)-isothiocyanate, two diastereomers are formed:

- (S)-Reagent + (R)-Amine → (S,R)-Thiourea
- (S)-Reagent + (S)-Amine → (S,S)-Thiourea

These diastereomers possess different physical properties (solubility, polarity), allowing separation by standard achiral chromatography (Silica or C18).[1]

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Visualization: Derivatization Workflow



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Caption: Logical workflow for resolving racemic amines using **(S)-(+)-1-(4-Chlorophenyl)ethyl isothiocyanate**.

Standard Protocol: Thiourea Synthesis

- Preparation: Dissolve 1.0 equivalent of the target racemic amine in anhydrous Dichloromethane (DCM).
- Basification: Add 1.1 equivalents of Triethylamine (TEA) to scavenge any acid salts.
- Addition: Add 1.05 equivalents of **(S)-(+)-1-(4-Chlorophenyl)ethyl isothiocyanate** dropwise at 0°C.
- Reaction: Allow to warm to room temperature and stir for 2–4 hours. Monitor by TLC (disappearance of amine).
- Workup: Wash with dilute HCl (to remove unreacted amine) followed by $NaHCO_3$. Dry organic layer over $MgSO_4$.[1]
- Analysis: Inject the crude mixture into an HPLC (C18 column, MeOH/Water gradient). The two diastereomers will elute at distinct retention times.[1]

Handling, Safety, and Storage

- Moisture Sensitivity: Isothiocyanates slowly hydrolyze to amines and COS (Carbonyl Sulfide) in the presence of moisture. Store under nitrogen or argon.[1]

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- Temperature: Store at +2°C to +8°C (Refrigerator). Long-term storage at -20°C is recommended to prevent gradual polymerization or darkening.[1]
- Safety Profile:
  - Lachrymator: Vapors are irritating to eyes and mucous membranes.[1] Handle only in a fume hood.
  - Sensitizer: Potential skin sensitizer.[1] Double-gloving (Nitrile) is recommended.[1]

References

- Santa Cruz Biotechnology.**(S)-(+)-1-(4-Chlorophenyl)ethyl isothiocyanate** Product Data. Retrieved from
- Thermo Fisher Scientific.(R)-(-)-1-(4-Chlorophenyl)ethyl isothiocyanate Specifications (Enantiomeric Reference). Retrieved from
- Sigma-Aldrich.4-Chlorophenyl isothiocyanate (Analogous Reactivity Data). Retrieved from
- Kleidernigg, O. P., & Kappe, C. O. (2002).[1] Microwave-assisted synthesis of chiral isothiocyanates. Tetrahedron. (General synthesis methodology for chiral alpha-methyl benzyl isothiocyanates).

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Sources

- 1. Showing Compound Ethyl isothiocyanate (FDB009395) - FooDB [foodb.ca]
- 2. Buy (S)-(+)-1-(4-Fluorophenyl)ethyl isothiocyanate | 737000-83-8 [smolecule.com]

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